

Technical Guide: Elucidation of the Chemical Structure of 2-Amino-3-benzyloxypyrazine

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Compound of Interest

Compound Name: 2-Amino-3-benzyloxypyrazine

Cat. No.: B033915

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **2-Amino-3-benzyloxypyrazine**. Due to the limited availability of direct experimental data for this specific compound in public literature, this guide outlines a putative synthesis pathway and predicted spectroscopic data based on analogous compounds. This information serves as a robust framework for researchers engaged in the synthesis and characterization of novel pyrazine derivatives.

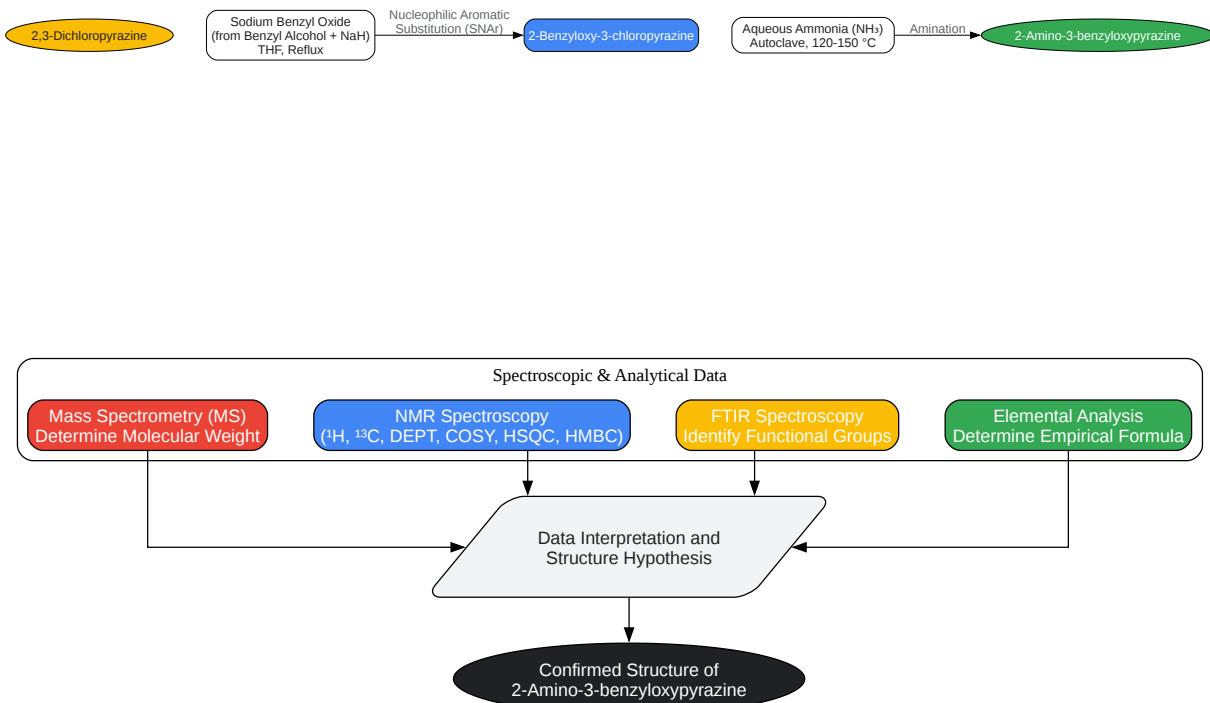
Predicted Physicochemical Properties

A summary of the predicted and known physicochemical properties of **2-Amino-3-benzyloxypyrazine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ N ₃ O	-
Molecular Weight	201.23 g/mol	-
CAS Number	110223-15-9	-
Boiling Point	366 °C	[1]
Appearance	Predicted: Crystalline solid	-

Proposed Synthesis Protocol

A plausible two-step synthesis for **2-Amino-3-benzyloxyypyrazine** is proposed, starting from the commercially available 2,3-dichloropyrazine. The workflow for this synthesis is depicted in the diagram below.



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References

- 1. Aminopyrazine [webbook.nist.gov]
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